Spectral data for 4-Butyl-2-methylphenol (NMR, IR, MS)

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Compound of Interest

Compound Name:	*4-Butyl-2-methylphenol*
CAS No.:	*17269-95-3*
Cat. No.:	*B3379753*

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Spectral Data Guide: 4-Butyl-2-methylphenol

Executive Summary & Chemical Identity

Target Analyte: **4-Butyl-2-methylphenol** CAS Registry Number: 17269-95-3 Molecular Formula: $C_{11}H_{16}O$ Exact Mass: 164.1201 Da

This technical guide provides a comprehensive spectral analysis of 4-n-butyl-2-methylphenol. It is critical to distinguish this compound from its commercially ubiquitous isomer, 4-tert-butyl-2-methylphenol (CAS 98-27-1). While the aromatic substitution patterns are identical, the spectral signatures of the alkyl side chain (n-butyl vs. tert-butyl) differ fundamentally in NMR and Mass Spectrometry. The data presented here focuses on the n-butyl isomer (CAS 17269-95-3), typically used as a specialized intermediate or research standard.

Mass Spectrometry (MS)

Methodology: Electron Ionization (EI), 70 eV.

Spectral Interpretation

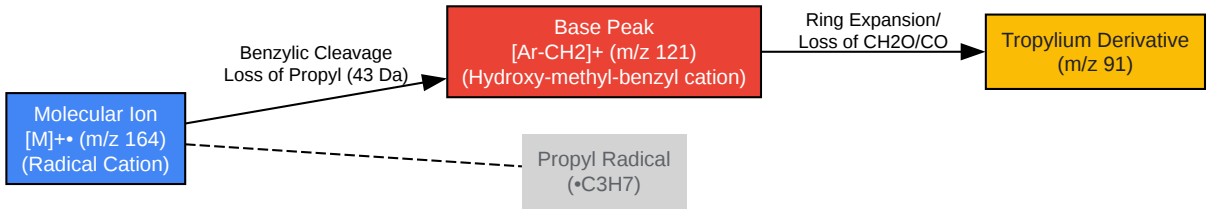
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The mass spectrum of **4-butyl-2-methylphenol** is characterized by a distinct molecular ion and a fragmentation pattern dominated by benzylic cleavage. Unlike the tert-butyl isomer, which loses a methyl group (M-15) to form a stable cation, the n-butyl isomer undergoes fragmentation typical of linear alkylbenzenes.

m/z (Mass-to-Charge)	Relative Abundance	Ion Identity	Mechanism
164	~20-30%	$[M]^+$	Molecular Ion (Radical Cation)
121	100% (Base Peak)	$[M - C_3H_7]^+$	Benzylic Cleavage (Loss of Propyl)
122	~10%	$[M - C_3H_6]^+$	McLafferty-like Rearrangement
91	~15-20%	$[C_7H_7]^+$	Tropylium Ion (Secondary fragmentation)
77	~10%	$[C_6H_5]^+$	Phenyl Cation

Fragmentation Pathway (Graphviz)

The following diagram illustrates the primary fragmentation logic, highlighting the formation of the base peak (m/z 121) via the loss of a propyl radical.



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Figure 1: Primary fragmentation pathway of 4-n-butyl-2-methylphenol under Electron Ionization (EI).

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Infrared Spectroscopy (IR)

Methodology: FTIR (Liquid Film/KBr).

The IR spectrum confirms the presence of the phenolic hydroxyl group and the aromatic ring, while the alkyl region distinguishes the linear chain.

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment	Notes
3300 – 3450	Broad, Strong	O-H Stretch	H-bonded phenolic hydroxyl.
3020 – 3050	Weak	C-H Stretch (sp^2)	Aromatic ring protons.
2850 – 2960	Strong	C-H Stretch (sp^3)	Alkyl chain (n-butyl). Distinct methylene (CH_2) bands visible.[1][2][3]
1590, 1500	Medium	C=C Ring Stretch	Characteristic aromatic skeletal vibrations.
1230 – 1260	Strong	C-O Stretch	Phenolic C-O bond.
810 – 830	Strong	C-H Bending (oop)	1,2,4-Trisubstituted benzene ring (2 adjacent H).

Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$ (Deuterated Chloroform) Reference: TMS (0.00 ppm)

^{1}H NMR Data (Proton)

The proton NMR provides the definitive structural proof for the n-butyl chain, distinguishing it from the singlet observed in tert-butyl analogs.

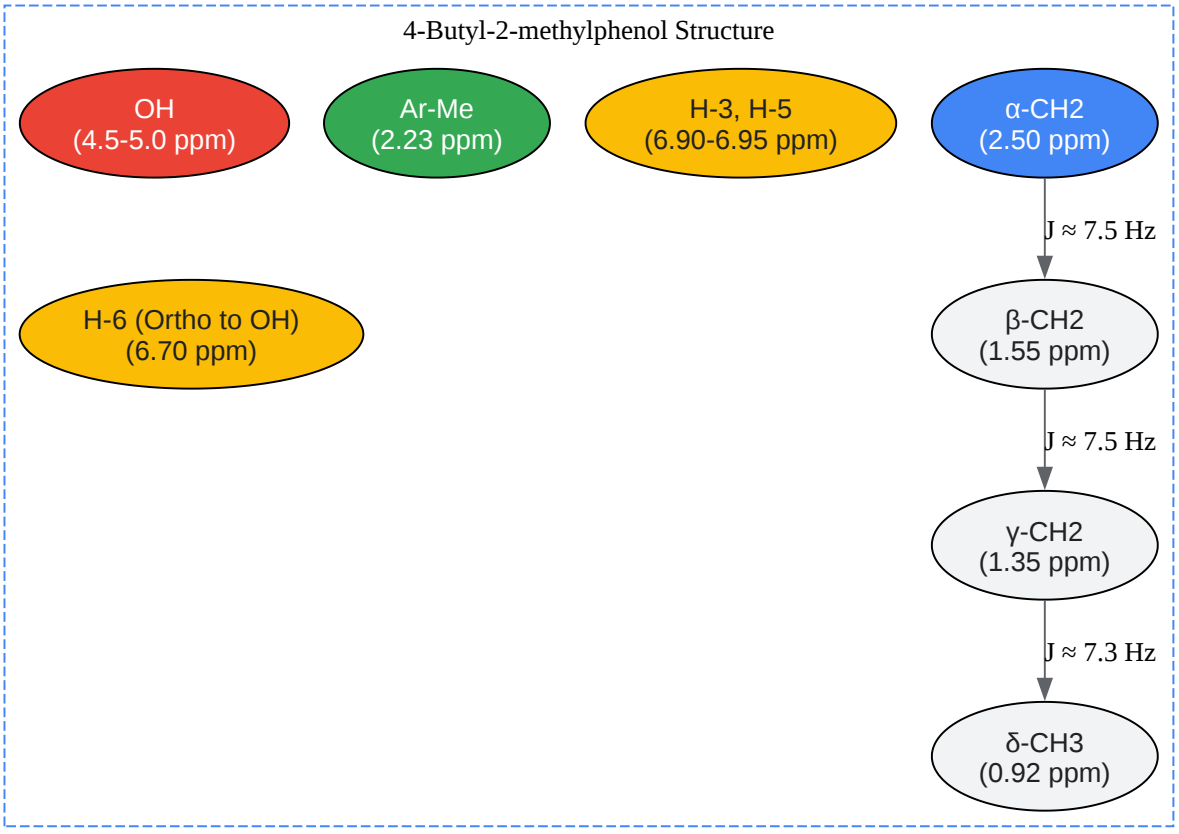
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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Fragment
6.95	Doublet (d, J=2 Hz)	1H	H-3	Aromatic (meta to OH, ortho to butyl)
6.90	Doublet of Doublets (dd, J=8, 2 Hz)	1H	H-5	Aromatic (ortho to butyl, meta to Me)
6.70	Doublet (d, J=8 Hz)	1H	H-6	Aromatic (ortho to OH)
4.50 – 5.00	Broad Singlet (br s)	1H	-OH	Phenolic Hydroxyl (Exchangeable)
2.50	Triplet (t, J=7.5 Hz)	2H	Ar-CH_2-	Benzylic Methylene (α-position)
2.23	Singlet (s)	3H	Ar-CH_3	Aromatic Methyl (Ortho to OH)
1.55	Quintet (m)	2H	-CH_2-	Butyl chain (β-position)
1.35	Sextet (m)	2H	-CH_2-	Butyl chain (γ-position)
0.92	Triplet (t, J=7.3 Hz)	3H	-CH_3	Terminal Methyl

^{1}H NMR Assignment Logic (Graphviz)

This diagram maps the specific proton environments to their corresponding chemical shifts, visualizing the coupling logic.

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Figure 2: 1H NMR Connectivity and Chemical Shift mapping.

^{13}C NMR Data (Carbon-13)

Frequency: 100 MHz (Typical)

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Chemical Shift (δ, ppm)	Carbon Type	Assignment
151.8	Quaternary (Cq)	C-1 (Ar-OH)
135.2	Quaternary (Cq)	C-4 (Ar-Butyl)
131.0	Methine (CH)	C-3
127.5	Methine (CH)	C-5
123.8	Quaternary (Cq)	C-2 (Ar-Me)
114.8	Methine (CH)	C-6
34.8	Methylene (CH_2)	α-CH_2 (Benzylic)
33.8	Methylene (CH_2)	β-CH_2
22.4	Methylene (CH_2)	γ-CH_2
15.8	Methyl (CH_3)	Ar-CH_3
14.0	Methyl (CH_3)	δ-CH_3 (Terminal)

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral acquisition, follow these preparation standards:

- NMR Sample:
  - Dissolve 10-15 mg of **4-butyl-2-methylphenol** in 0.6 mL of $CDCl_3$ (99.8% D).
  - Filter through a cotton plug if any turbidity is observed (removes inorganic salts from synthesis).
  - Add TMS (0.03% v/v) if not already present in the solvent.
- IR Sample:
  - Liquid Film: Place 1 drop between two NaCl or KBr plates.
  - ATR: Place 1 drop directly onto the diamond/ZnSe crystal; clamp firmly.

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- GC-MS Sample:
  - Dilute to 100 ppm in Dichloromethane (DCM) or Hexane.
  - Injection: 1 µL, Split 20:1.
  - Column: DB-5ms or equivalent (30m x 0.25mm).

References

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